

Application Notes and Protocols: Safe Handling of 5-Fluoropyridine-2-Carboxylic Acid

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Compound of Interest

Compound Name: 5-fluoropyridine-2-carboxylic Acid

Cat. No.: B022181

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For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive safety and handling procedures for **5-fluoropyridine-2-carboxylic acid**, a key intermediate in pharmaceutical and agrochemical research. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

5-Fluoropyridine-2-carboxylic acid is a solid organic compound. Its properties are summarized below.

Property	Value	Reference
Molecular Formula	C6H4FNO2	[1]
Molecular Weight	141.10 g/mol	[1]
Appearance	White to off-white solid	N/A
Melting Point	167-170 °C	N/A
Solubility	Slightly soluble in water. Soluble in polar organic solvents like DMSO and DMF.	N/A
Stability	Stable under normal conditions. May react with strong oxidizing or reducing agents.	N/A
CAS Number	107504-08-5	[1][2][3][4]


Hazard Identification and GHS Classification

5-Fluoropyridine-2-carboxylic acid is classified as a hazardous substance. The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning[3][5]

Hazard Pictograms:

 alt text

Toxicological Data

No specific quantitative toxicity data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values are currently available for **5-fluoropyridine-2-carboxylic acid**.^[6] However, the available safety data indicates that the compound is an irritant to the skin, eyes, and respiratory system.^{[3][5]}

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **5-fluoropyridine-2-carboxylic acid** to determine the necessary PPE. The following is a general guideline:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.^[7]
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile rubber) should be worn. Gloves must be inspected before use and replaced if damaged.^[7]
- **Skin and Body Protection:** A laboratory coat or chemical-resistant apron should be worn. In cases of potential significant exposure, chemical-resistant coveralls may be necessary.^[7]
- **Respiratory Protection:** If working in a poorly ventilated area or if dusts are generated, a NIOSH-approved respirator with an appropriate particulate filter is required.^[7]

Handling and Storage Protocol

Handling:

- Ensure adequate ventilation, preferably by working in a chemical fume hood.^[7]
- Avoid generating dust. Use appropriate tools for handling the solid material.
- Avoid contact with skin, eyes, and clothing.^[7]
- Do not breathe dust.^[8]
- Wash hands thoroughly after handling.^[7]

- Do not eat, drink, or smoke in the work area.

Storage:

- Store in a tightly closed, properly labeled container.[2]
- Keep in a cool, dry, and well-ventilated area.[1][2]
- Store away from incompatible materials such as strong oxidizing agents.[8]
- Keep away from heat, sparks, and open flames.

Spill Response Protocol

In the event of a spill, follow these procedures:

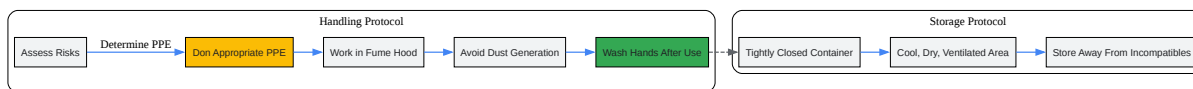
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the material.
- Personal Protection: Wear the appropriate PPE as outlined in section 4.1 before attempting to clean the spill.
- Clean-up:
 - For small spills, carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[8]
 - Avoid generating dust during clean-up.
 - For large spills, contact your institution's environmental health and safety department.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the waste material according to local, state, and federal regulations.

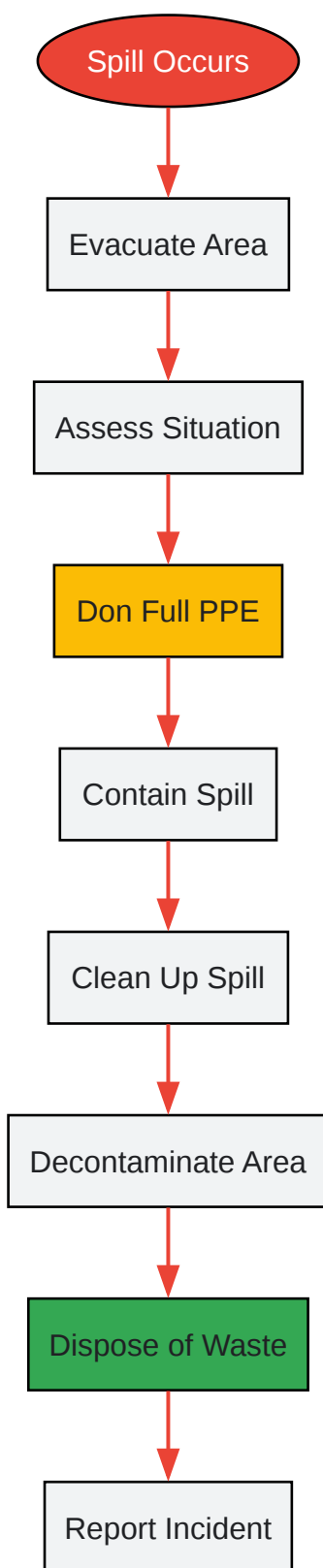
First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [7] [8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [7] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7] [8]

Diagrams

The following diagrams illustrate key safety and handling workflows.





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